

Early Pharmacokinetic Profile of Linagliptin: A Technical Guide

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Compound of Interest

Compound Name: *Linetastine*

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This technical guide provides a comprehensive overview of the early pharmacokinetic profile of Linagliptin, a dipeptidyl peptidase-4 (DPP-4) inhibitor. The information is intended for researchers, scientists, and drug development professionals, presenting key data in a structured format with detailed experimental methodologies and visual representations of relevant pathways.

Quantitative Pharmacokinetic Data

The pharmacokinetic parameters of Linagliptin have been characterized in various studies. The following tables summarize the key quantitative data.

Table 1: Single Dose Pharmacokinetics of Linagliptin in Healthy Volunteers

Parameter	Value	Reference
Tmax (median)	1.5 - 2.0 hours	[1]
Cmax (geometric mean)	6 - 10 nmol/L	[1]
Oral Bioavailability	~30%	[2] [3]
Terminal Half-life ($t_{1/2}$)	>100 hours	[2]
Accumulation Half-life	~10 hours	[2]

Table 2: Steady-State Pharmacokinetics of Linagliptin (5 mg once daily)

Parameter	Value	Reference
C _{max,ss} (geometric mean)	11 - 12 nmol/L	[1][2]
AUC _{t,ss} (mean)	81.7 - 207 nmol·h/L	[1]
Time to Steady State	Within 4 days	[2]

Table 3: Distribution and Elimination Characteristics of Linagliptin

Parameter	Value	Reference
Volume of Distribution (V _d)	1110 L (single IV dose)	[3]
Protein Binding	Concentration-dependent: 99% at 1 nmol/L to 75-89% at >30 nmol/L	[2][3]
Primary Route of Excretion	Feces (unchanged drug)	[3]
Metabolism	Minor role in overall pharmacokinetics	[2]
Major Metabolite	CD1790 (pharmacologically inactive)	[3]

Experimental Protocols

The pharmacokinetic data presented above are derived from clinical studies with specific methodologies.

Study Design for Pharmacokinetic Assessment

- Study Type: Open-label, non-randomized studies were conducted in healthy volunteers.[4]
- Dosing Regimens: Both single-dose and multiple-dose studies have been performed. A common multiple-dose regimen involves the administration of 5 mg Linagliptin once daily.[1]

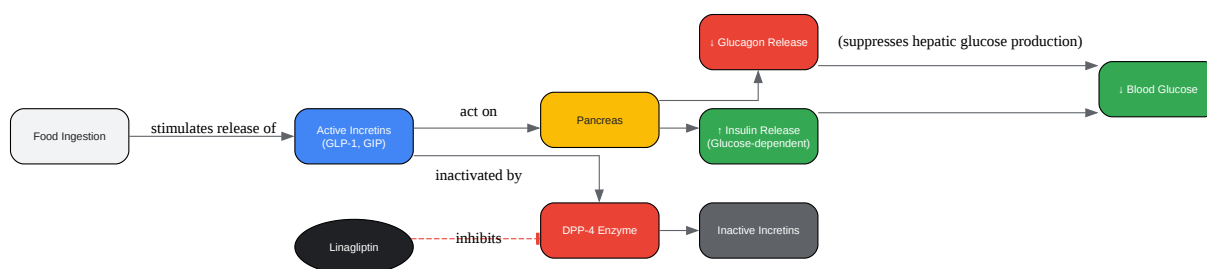
[\[2\]](#)

- Sample Collection: Blood samples are collected at various time points post-dose to determine the plasma concentration of Linagliptin.
- Analytical Method: High-performance liquid chromatography (HPLC) or liquid chromatography-tandem mass spectrometry (LC-MS/MS) are typically used for the quantification of Linagliptin in plasma samples.[\[5\]](#)

Signaling Pathway and Metabolism

Mechanism of Action: DPP-4 Inhibition

Linagliptin is a competitive and reversible inhibitor of the enzyme dipeptidyl peptidase-4 (DPP-4).[\[3\]](#) DPP-4 is responsible for the inactivation of incretin hormones, primarily glucagon-like peptide-1 (GLP-1) and glucose-dependent insulinotropic polypeptide (GIP).[\[3\]](#) By inhibiting DPP-4, Linagliptin increases the levels of active incretins, which in turn stimulate glucose-dependent insulin release from pancreatic β -cells and suppress glucagon secretion from pancreatic α -cells.[\[3\]](#) This action leads to improved glycemic control.

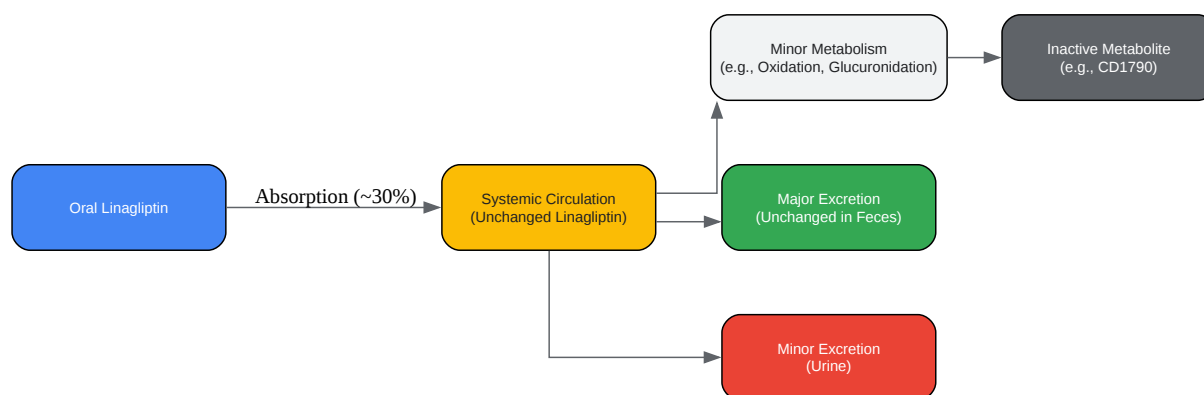


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Figure 1: Mechanism of Action of Linagliptin via DPP-4 Inhibition.

Metabolic Pathway of Linagliptin

Metabolism plays a minor role in the overall elimination of Linagliptin, with the majority of the drug excreted unchanged in the feces.[\[2\]](#)[\[3\]](#) The primary metabolite identified in plasma is CD1790, which is pharmacologically inactive.[\[3\]](#)



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Figure 2: Simplified Metabolic and Excretion Pathway of Linagliptin.

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